

Application Note: Advanced Handling, Reconstitution, and Disposal Guidelines for CC-90003

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Compound of Interest

Compound Name: CC-90003

Cat. No.: B1150051

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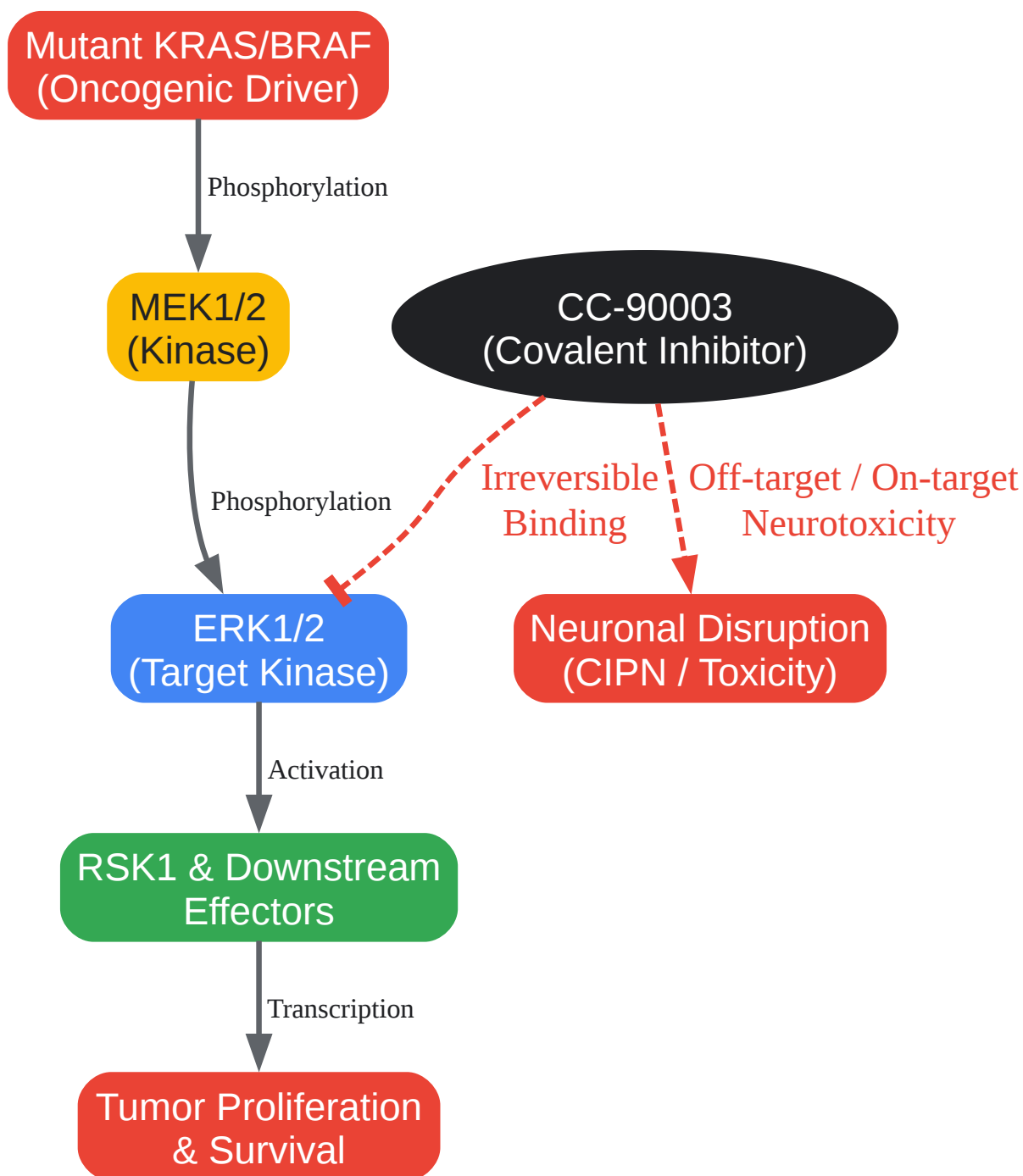
Target Audience: Researchers, toxicologists, and drug development professionals. Compound Profile: **CC-90003** (Covalent ERK1/2 Inhibitor)

Scientific Context & Mechanism of Action

CC-90003 is a highly potent, irreversible, and selective small-molecule inhibitor of Extracellular Signal-Regulated Kinases 1 and 2 (ERK1/2)[1]. Originally developed as an oncology therapeutic for tumors harboring BRAF and KRAS mutations (such as non-small cell lung cancer, colorectal, and pancreatic cancers), **CC-90003** functions by forming a covalent bond with the kinase domain of ERK1/2[1]. This irreversible binding completely halts downstream signaling to effectors like RSK, thereby inducing cell death in MAPK-dependent tumor models[1].

However, the clinical development of **CC-90003** was halted during Phase Ia trials due to severe neurotoxicity, specifically Chemotherapy-Induced Peripheral Neuropathy (CIPN)[2]. Preclinical in vitro multielectrode array (MEA) assays utilizing human induced pluripotent stem cell-derived peripheral neurons (hiPSC-PNs) demonstrated that **CC-90003** disrupts neuronal electrophysiology[2]. Because of its covalent nature and neurotoxic profile, laboratory

personnel must exercise extreme caution. Accidental exposure does not merely cause transient inhibition; it permanently inactivates the exposed ERK1/2 enzymes until the cell synthesizes new proteins.



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Figure 1: MAPK/ERK signaling pathway detailing the irreversible inhibition by **CC-90003** and its neurotoxic effects.

Physicochemical Properties & Quantitative Data

To ensure reproducibility and safety, researchers must understand the physical constraints of the compound. The following table summarizes the critical quantitative data required for experimental design[1][3].

Property	Value / Specification
Primary Targets	ERK1, ERK2
Enzymatic IC50	10 – 20 nmol/L
Molecular Weight	458.44 g/mol
Chemical Formula	C ₂₂ H ₂₁ F ₃ N ₆ O ₂
Solubility (In Vitro)	≥ 25.0 mg/mL in DMSO
Storage (Solid Powder)	-80°C (up to 2 years) / -20°C (up to 1 year)

Hazard Assessment & Laboratory Safety

Because **CC-90003** is a potent cytotoxic agent linked to peripheral neuropathy[2], it must be treated as a Hazardous Drug (HD).

Causality of Safety Protocols

- Why use a Class II BSC or dedicated fume hood? **CC-90003** is supplied as a lyophilized powder. The electrostatic nature of fine powders means that opening the vial on an open bench risks aerosolization and subsequent inhalation. Inhalation of a covalent kinase inhibitor can lead to irreversible suppression of the MAPK pathway in respiratory and neuronal tissues[2][4].
- Why double-glove with nitrile? DMSO, the primary solvent used for reconstitution, is a powerful penetration enhancer. If **CC-90003** dissolved in DMSO contacts the skin, it will be

rapidly transported into the bloodstream. Double-gloving ensures that if the outer glove is compromised by the solvent, the inner glove provides a secondary barrier.

Required PPE

- Double nitrile gloves (extended cuff preferred).
- Disposable, fluid-resistant laboratory coat.
- Chemical splash goggles (not standard safety glasses).
- N95 or P100 particulate respirator (if a fume hood/BSC is unavailable during a spill cleanup [\[4\]](#)).

Reconstitution & Formulation Protocols

The formulation of **CC-90003** requires strict adherence to solvent ratios. The compound is highly lipophilic; attempting to dilute a DMSO stock directly into an aqueous buffer (like PBS or Saline) will result in immediate precipitation, rendering the drug useless and creating a suspension of hazardous micro-particulates.

Protocol A: In Vitro Stock Preparation (DMSO)

Use this protocol for cell culture assays (e.g., MEA assays, cell viability).

- **Equilibration:** Remove the vial of **CC-90003** from -80°C storage and allow it to equilibrate to room temperature in a desiccator for 30 minutes. Reasoning: Opening a cold vial causes ambient humidity to condense on the powder, degrading the compound via hydrolysis.
- **Solvent Addition:** Inside a BSC, inject anhydrous, sterile DMSO directly into the vial to achieve a stock concentration of 25.0 mg/mL.
- **Agitation:** Vortex gently for 30 seconds. If particulates remain, sonicate in a room-temperature water bath for 1-2 minutes until the solution is completely clear.
- **Aliquot & Store:** Aliquot the stock into single-use amber tubes to prevent freeze-thaw degradation and photobleaching. Store at -80°C.

Protocol B: In Vivo Formulation (Clear Solution for Injection)

Use this protocol for xenograft models (e.g., HCT-116 or PDX dosing)[1][3]. This yields a 2.5 mg/mL working solution.

Formulation Ratio: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline[3].

- Step 1 (Solubilization): Add 100 µL of the 25.0 mg/mL DMSO stock solution to a sterile glass vial.
- Step 2 (Co-solvent Addition): Add 400 µL of PEG300 to the DMSO stock. Vortex for 15 seconds. Reasoning: PEG300 lowers the dielectric constant of the mixture, preventing the hydrophobic **CC-90003** molecules from aggregating.
- Step 3 (Micellar Encapsulation): Add 50 µL of Tween-80. Vortex vigorously for 30 seconds. Reasoning: Tween-80 acts as a surfactant, forming micelles around the drug-PEG complex, which stabilizes it for aqueous introduction.
- Step 4 (Aqueous Dilution): Slowly add 450 µL of sterile Saline (0.9% NaCl) dropwise while continuously vortexing.
- Validation: The final solution must be completely clear. If it appears cloudy, micellar collapse has occurred, and the solution must be discarded as hazardous waste.

Disposal and Decontamination Guidelines

Due to its covalent mechanism and environmental toxicity, **CC-90003** cannot be disposed of via standard biological waste or sink drains[4].

- Liquid Waste: All unused formulations, DMSO stocks, and cell culture media containing **CC-90003** must be collected in a designated, sealable hazardous chemical waste carboy labeled "Toxic/Cytotoxic Waste - Kinase Inhibitor"[4].
- Solid Waste: Empty vials, contaminated pipette tips, and gloves must be placed in a rigid, puncture-proof cytotoxic waste bin.

- Decontamination: Any bench surfaces or BSC interiors exposed to the compound must be wiped down with a 10% bleach solution (to oxidize the compound) followed by 70% ethanol (to remove residue).
- Final Disposal: Waste must be handed over to a licensed environmental health and safety (EHS) contractor for high-temperature incineration[4].



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Figure 2: End-to-end lifecycle workflow for **CC-90003**, from storage to high-temperature incineration.

References

- "Investigation Into the Role of ERK in Tyrosine Kinase Inhibitor-Induced Neuropathy" - ResearchGate. URL:[[Link](#)]

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